

# Unraveling the Molecular Weight of 1-Methyl-6-nitrobenzimidazole: A Technical Guide

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## Compound of Interest

Compound Name: **1-Methyl-6-nitrobenzimidazole**

Cat. No.: **B1360024**

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This guide provides a detailed calculation of the molecular weight of **1-Methyl-6-nitrobenzimidazole**, a compound of interest in pharmaceutical research. The methodology, atomic weight data, and final calculation are presented for clarity and reproducibility.

## Chemical Formula and Structure

The first step in calculating the molecular weight is to determine the precise chemical formula of the compound. For **1-Methyl-6-nitrobenzimidazole**, the chemical formula is  $C_8H_7N_3O_2$ <sup>[1]</sup>. This formula indicates that each molecule of the compound is composed of:

- 8 Carbon (C) atoms
- 7 Hydrogen (H) atoms
- 3 Nitrogen (N) atoms
- 2 Oxygen (O) atoms

## Atomic Weights of Constituent Elements

To calculate the molecular weight, the standard atomic weight of each constituent element is required. These values are based on the isotopic composition of the elements found in nature.

- Carbon (C): Approximately 12.011 amu<sup>[2][3]</sup>

- Hydrogen (H): Approximately 1.008 amu[4][5][6][7][8]
- Nitrogen (N): Approximately 14.007 amu[9][10][11][12][13]
- Oxygen (O): Approximately 15.999 amu[14][15][16][17][18]

## Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is performed as follows:

$$(\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) + (\text{Number of N atoms} \times \text{Atomic weight of N}) + (\text{Number of O atoms} \times \text{Atomic weight of O})$$

$$= (8 \times 12.011) + (7 \times 1.008) + (3 \times 14.007) + (2 \times 15.999) = 96.088 + 7.056 + 42.021 + 31.998 \\ = 177.163 \text{ amu}$$

The calculated molecular weight of **1-Methyl-6-nitrobenzimidazole** is approximately 177.16 g/mol [19][20].

## Data Presentation

The quantitative data used for the molecular weight calculation is summarized in the table below for easy reference and comparison.

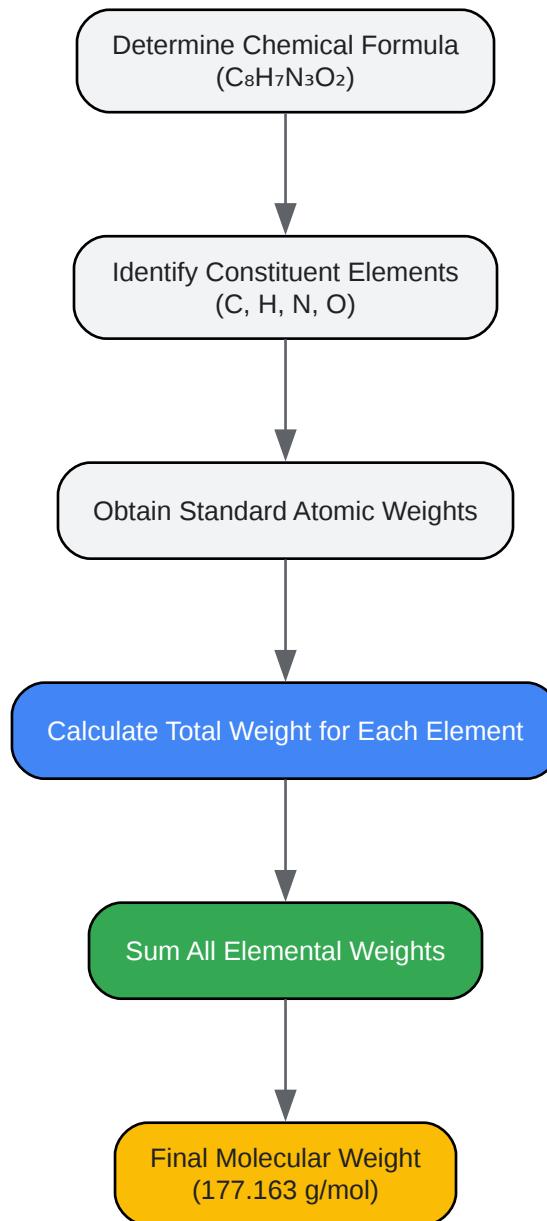
Element	Symbol	Atomic Count	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	8	12.011	96.088
Hydrogen	H	7	1.008	7.056
Nitrogen	N	3	14.007	42.021
Oxygen	O	2	15.999	31.998
Total		177.163		

# Experimental Protocols

The calculation of molecular weight is a theoretical determination based on the chemical formula and standard atomic weights. As such, there are no experimental protocols to be cited for this specific calculation. The process relies on established chemical principles and internationally accepted atomic weight values.

## Visualization of the Calculation Workflow

The logical flow of the molecular weight calculation can be visualized as a straightforward workflow.



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